

NVS-PAK1-1 intraperitoneal injection protocol

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Compound Focus: NVS-PAK1-1

CAS No.: 1783816-74-9

Cat. No.: S537873

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Compound Profile and Preparation

Table 1: NVS-PAK1-1 Biological Activity & Selectivity

Property	Description
Biological Role	Potent and selective allosteric PAK1 inhibitor [1] [2].
IC₅₀ (PAK1)	5 nM (dephosphorylated), 6 nM (phosphorylated) [2] [3].
IC₅₀ (PAK2)	270 nM (dephosphorylated), 720 nM (phosphorylated) [2]. Demonstrates >50-fold selectivity for PAK1 over PAK2 [1] [3].
Cellular Activity	Inhibits PAK1 autophosphorylation (S144) at 0.25 μM [1] [2].
Selectivity	Highly selective in a panel of 442 kinases and 48 bromodomains [1] [2].

Table 2: Physicochemical Properties & Handling

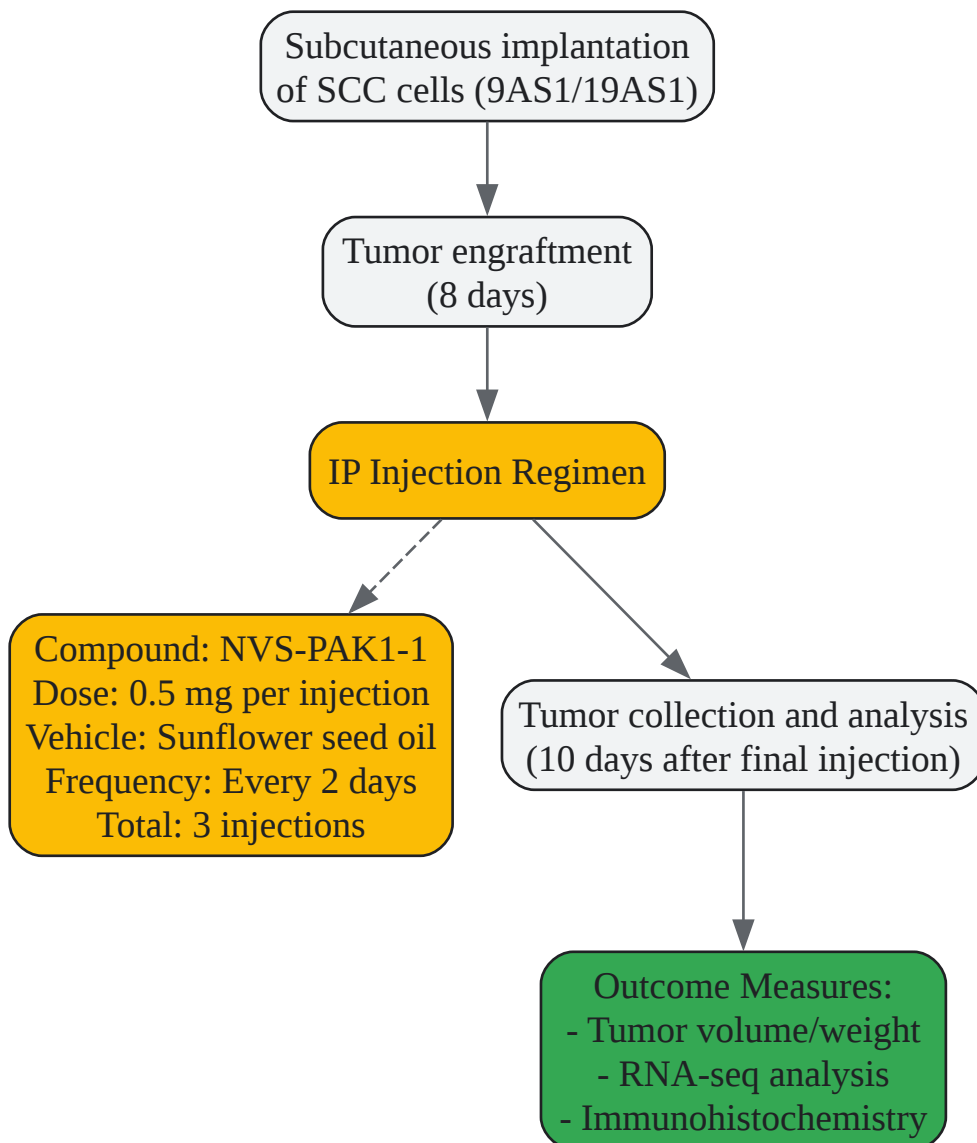
Parameter	Specification
Molecular Weight	479.93 g/mol [1] [3].
Chemical Formula	C ₂₃ H ₂₅ ClF ₃ N ₅ O [1].
CAS Number	1783816-74-9 [1] [3].
Purity	≥98% (HPLC) [1].
Form	Lyophilized solid powder [3].
Storage	Store at -20°C [1] [3].

Stock Solution Preparation:

- **Solubility:** The compound is soluble in **DMSO** to at least 100 mM [1] [3].
- **Procedure:** Calculate the mass required for your desired stock concentration (e.g., 10-100 mM in DMSO).
- **Aliquoting:** Aliquot the stock solution to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability.

In Vivo Administration and Dosing

A key study successfully administered **NVS-PAK1-1** via intraperitoneal injection in a mouse model of squamous cell carcinoma [4]. The experimental workflow for this in vivo study is summarized below.



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Dosing and Vehicle Considerations:

- **Dose:** The study used **0.5 mg of NVS-PAK1-1** per injection per mouse [4]. For a 25-gram mouse, this equates to a dose of **20 mg/kg**.
- **Vehicle:** The compound was formulated in **sunflower seed oil** for IP injection [4]. This is crucial as it confirms the compound's stability and bioavailability in an oil-based vehicle suitable for in vivo use.
- **Dosing Regimen:** Administration was performed three times, once every two days [4].

Critical Experimental Considerations

- **Vehicle is Critical:** The use of sunflower seed oil as a vehicle [4] is a critical detail. Standard aqueous solutions (like saline) or high-percentage DMSO are not suitable for IP injection and can cause adverse effects. Always use the vehicle reported in the literature.
- **Confirming Bioactivity:** To validate that your injection protocol is effective, it is recommended to analyze downstream biomarkers. A key target is the inhibition of **PAK1 autophosphorylation at S144** [1] [2] or the reduction of **MEK S289 phosphorylation** [2] in tumor or tissue samples.
- **Injection Technique:** While a specific protocol for **NVS-PAK1-1** was not found, general guidelines for reliable IP injection in rodents should be followed to ensure proper delivery and animal welfare. This includes using a two-person technique (one for restraint, one for injection) and administering the injection in the lower right quadrant of the abdomen to avoid vital organs [5].

Suggested Experimental Workflow

For researchers planning in vivo experiments, you can adapt the following general workflow, incorporating the specific details for **NVS-PAK1-1**:

1. Pre-Study Preparation

- Prepare and aliquot **NVS-PAK1-1** stock solution in DMSO.
- Prepare the final injection solution by diluting the stock in sterile sunflower seed oil. The final concentration of DMSO should be minimal and non-toxic (typically <5%).
- Sterilize the solution using a 0.22 µm filter if possible, ensuring compatibility with the filter material.

2. In Vivo Experiment

- Administer the compound via IP injection according to the established regimen (e.g., 20 mg/kg, every two days).
- Include a control group injected with the vehicle (sunflower seed oil) only.

3. Post-Injection Analysis

- Monitor animals and tumor growth/response.
- At the endpoint, collect target tissues (e.g., tumors).
- Process tissues for analysis:
 - **Western Blotting:** To confirm target engagement by analyzing levels of p-PAK1 (S144) and total PAK1.
 - **RNA-Sequencing & IHC:** To assess broader phenotypic and immunological changes, as performed in the referenced study [4].

Information Gaps and Limitations

- **Lack of Comprehensive Protocol:** The search results do not provide a complete, step-by-step SOP for IP injection of **NVS-PAK1-1**.
- **Limited Formulation Data:** Detailed information on the maximum achievable concentration in sunflower seed oil, stability in this vehicle, and tolerability in other animal models (like rats) is unavailable.
- **Dose-Range Finding:** The 20 mg/kg dose is reported as effective in one specific mouse model [4]. Dose-response studies may be necessary for other disease models.

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To cite this document: Smolecule. [NVS-PAK1-1 intraperitoneal injection protocol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537873#nvs-pak1-1-intraperitoneal-injection-protocol>]

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